

Essential Safety and Logistics for Handling 2,4,6-Trifluoroaniline

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Compound of Interest

Compound Name: 2,4,6-Trifluoroaniline

Cat. No.: B1293507

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **2,4,6-Trifluoroaniline** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Chemical Identifier:

- Name: **2,4,6-Trifluoroaniline**
- CAS Number: 363-81-5[1][2]
- Molecular Formula: C₆H₄F₃N[1]

Hazard Summary:

2,4,6-Trifluoroaniline is a flammable solid that is harmful if swallowed or in contact with skin. [1][3] It causes skin irritation and serious eye damage.[1][3]

While specific occupational exposure limits (OELs) such as OSHA Permissible Exposure Limits (PELs) or NIOSH Recommended Exposure Limits (RELs) have not been established for **2,4,6-Trifluoroaniline**, it is crucial to handle this chemical with appropriate caution due to its hazard profile.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table summarizes the recommended PPE for handling **2,4,6-Trifluoroaniline**.

Body Part	PPE Recommendation	Glove Material Suggestions (No specific breakthrough time data available)
Eyes/Face	Chemical safety goggles and a face shield.	N/A
Skin	Chemical-resistant gloves (double-gloving is recommended), lab coat, and closed-toe shoes.	Butyl rubber, Neoprene, Polyvinyl chloride (PVC)
Respiratory	A NIOSH-approved respirator is necessary. For dust or aerosols, a minimum of an N95 dust mask is recommended. In situations with poor ventilation or potential for significant exposure, a higher level of respiratory protection, such as a full-face respirator with appropriate cartridges, should be used.	N/A

Emergency Procedures

Immediate and appropriate response to an exposure is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [4]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention if irritation persists. [4]
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. If breathing is difficult, trained personnel may administer oxygen. Seek immediate medical attention. [5]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Operational and Disposal Plans

Handling and Storage:

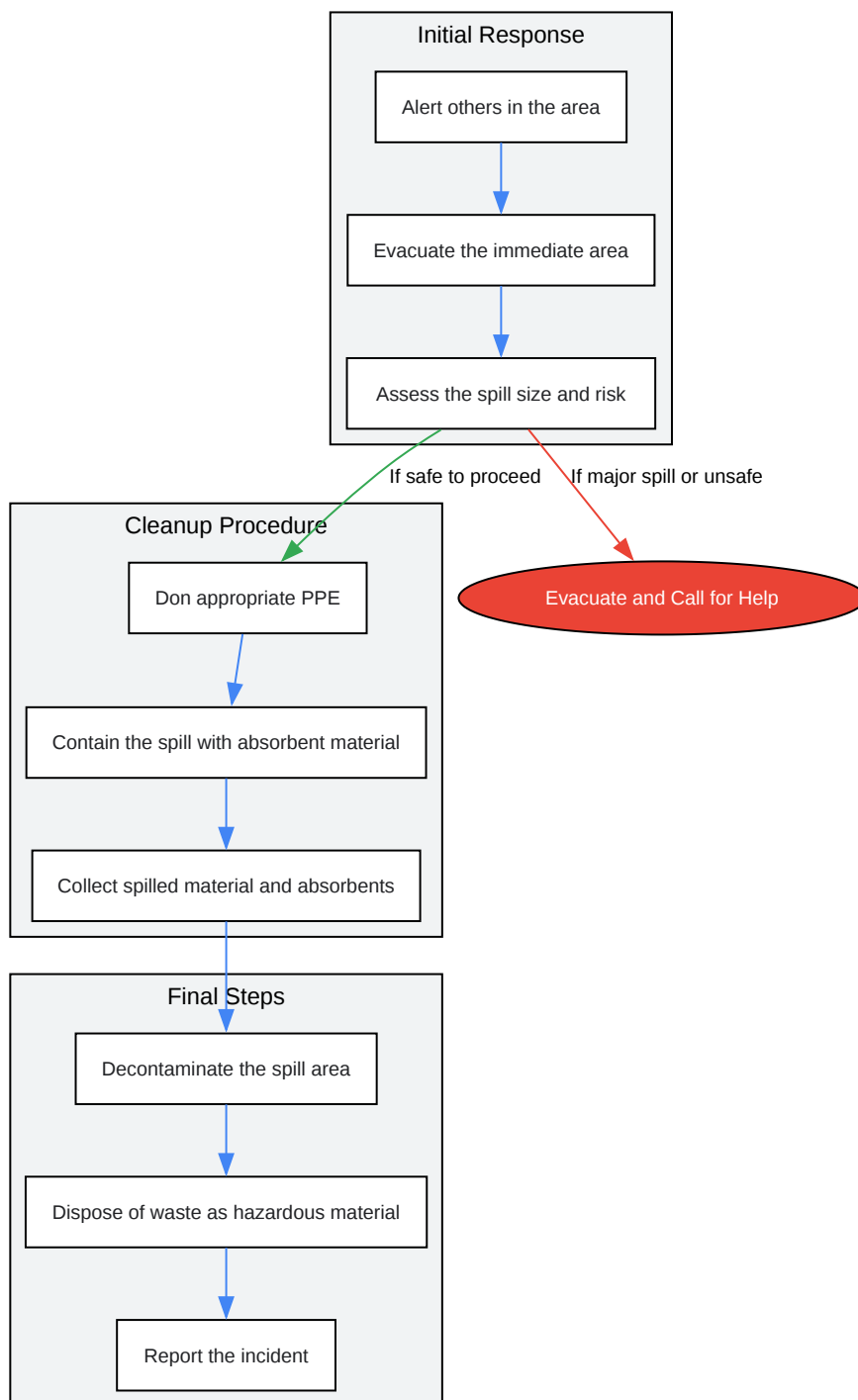
- Handle **2,4,6-Trifluoroaniline** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Keep the container tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

- Use non-sparking tools and take precautionary measures against static discharge.[\[5\]](#)

Spill Management Workflow:

In the event of a spill, a clear and practiced response plan is essential to ensure safety and minimize environmental contamination.

Workflow for 2,4,6-Trifluoroaniline Spill Response



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Caption: Workflow for responding to a **2,4,6-Trifluoroaniline** spill.

Disposal Plan:

2,4,6-Trifluoroaniline and any contaminated materials must be disposed of as hazardous waste.

- Collection: Collect waste in a clearly labeled, sealed, and compatible container. Do not mix with other waste streams.
- Storage: Store waste containers in a designated, secure area away from incompatible materials.
- Disposal: Arrange for disposal through a licensed hazardous waste disposal company. The recommended method of disposal is incineration in a permitted hazardous waste incinerator.

[6]

Experimental Protocol: Safe Handling in a Laboratory Setting

This protocol outlines the step-by-step procedure for safely handling **2,4,6-Trifluoroaniline** during a typical laboratory experiment.

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
 - Verify that an emergency shower and eyewash station are accessible.
 - Assemble all necessary equipment and reagents before starting.
 - Don the required personal protective equipment as outlined in the PPE table.
- Weighing and Transfer:
 - Conduct all weighing and transfer operations within the chemical fume hood.
 - Use a disposable weighing boat or line the balance with appropriate protection.

- Carefully transfer the solid using a spatula, avoiding the creation of dust.
- Close the container immediately after dispensing.
- Reaction Setup:
 - If dissolving the solid, add the solvent slowly to the solid to minimize splashing.
 - Ensure all reaction vessels are properly secured.
- Post-Experiment:
 - Quench any unreacted **2,4,6-Trifluoroaniline** using a validated laboratory procedure.
 - Clean all glassware and equipment that came into contact with the chemical. Collect the rinsate as hazardous waste.
 - Decontaminate the work area within the fume hood.
- Waste Disposal:
 - Dispose of all solid waste, liquid waste, and contaminated PPE according to the established disposal plan.

By adhering to these guidelines, researchers can significantly mitigate the risks associated with handling **2,4,6-Trifluoroaniline**, ensuring a safer laboratory environment for all personnel.

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References

- 1. 2,4,6-Trifluoroaniline | C₆H₄F₃N | CID 67765 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. calpaclab.com [calpaclab.com]

- 3. 2,4,6-Trifluoroaniline, 98% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. synquestlabs.com [synquestlabs.com]
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